

An In-depth Technical Guide to Chlorodiisopropylphosphine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: Chlorodiisopropylphosphine

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This technical guide provides a comprehensive overview of **chlorodiisopropylphosphine**, a versatile reagent in synthetic chemistry. The document details its chemical and physical properties, provides established protocols for its synthesis, and explores its applications in the formation of specialized phosphine ligands.

Core Identifiers and Properties

Chlorodiisopropylphosphine is a colorless liquid that is highly reactive with water and oxygen.^[1] It is a crucial building block for the synthesis of more complex organophosphorus compounds.^[1]

Table 1: Chemical Identifiers for **Chlorodiisopropylphosphine**

Identifier	Value	Reference
CAS Number	40244-90-4	[1]
PubChem CID	538967	[1]
EC Number	629-426-0	[1]
IUPAC Name	chloro-di(propan-2-yl)phosphane	[1]
Molecular Formula	C6H14ClP	[1]
InChI	InChI=1S/C6H14ClP/c1-5(2)8(7)6(3)4/h5-6H,1-4H3	[1]
InChIKey	JZPDBTOWHLZQFC-UHFFFAOYSA-N	[1]
Canonical SMILES	CC(C)P(C(C)C)Cl	[1]
Synonyms	Diisopropylphosphinous chloride, Chlorodiisopropylphosphane	

Table 2: Physical and Chemical Properties of **Chlorodiisopropylphosphine**

Property	Value	Reference
Molecular Weight	152.60 g/mol	[1]
Appearance	Colorless to light yellow liquid	
Density	0.959 g/mL at 25 °C	
Boiling Point	69 °C at 33 mmHg	
Refractive Index	n ₂₀ /D 1.475	
Solubility	Reacts with water	[1]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of **chlorodiisopropylphosphine** and its subsequent use in the formation of advanced phosphine ligands.

Synthesis of Chlorodiisopropylphosphine via Grignard Reaction

The most common laboratory-scale synthesis of **chlorodiisopropylphosphine** involves the reaction of phosphorus trichloride with isopropylmagnesium chloride.^[1]

Method 1: Synthesis in Tetrahydrofuran

This method, adapted from a patented procedure, utilizes tetrahydrofuran (THF) as a solvent, which is considered safer for larger-scale reactions compared to diethyl ether.^[2]

- Reagents and Equipment:
 - Magnesium turnings
 - Isopropyl chloride
 - Phosphorus trichloride
 - Tetrahydrofuran (THF), anhydrous
 - Iodine (catalyst)
 - Four-neck round-bottom flask equipped with a mechanical stirrer, dropping funnel, condenser, and nitrogen inlet
 - Dry ice/acetone bath
- Procedure:
 - Under a nitrogen atmosphere, place magnesium turnings and a crystal of iodine in the four-neck flask.
 - Prepare a solution of isopropyl chloride in anhydrous THF.

- Slowly add a small amount of the isopropyl chloride solution to the magnesium to initiate the Grignard reaction.
- Once the reaction has started, add the remaining isopropyl chloride solution dropwise to maintain a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Cool the Grignard solution to -30 °C using a dry ice/acetone bath.
- Prepare a solution of phosphorus trichloride in anhydrous THF and add it to the dropping funnel.
- Add the phosphorus trichloride solution dropwise to the cooled Grignard reagent over 1.25 hours, maintaining the temperature at -30 °C.[2]
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 30 minutes.[2]
- Cool the mixture to room temperature and filter under nitrogen to remove magnesium salts.
- The filtrate, a solution of **chlorodiisopropylphosphine** in THF, can be used directly or purified by distillation.

Application in the Synthesis of β -Functionalized Alkenylphosphines

Chlorodiisopropylphosphine is a key reagent in the zirconophosphination of alkynes, a method for producing air- and water-stable phosphazirconacyclobutenes. These intermediates are valuable for constructing a variety of β -functionalized alkenylphosphine derivatives.[1]

- Reagents and Equipment:
 - Cp_2ZrCl_2 (Zirconocene dichloride)

- n-Butyllithium (n-BuLi) in hexanes
- 4-(Dimethylamino)pyridine (DMAP)
- Diphenylacetylene (or other internal alkyne)
- **Chlorodiisopropylphosphine**
- Tetrahydrofuran (THF), anhydrous
- Schlenk line and glassware
- Procedure for the Preparation of (Z)-[2-(Dicyclopentadienylchlorozircono)-1,2-diphenylvinyl]diisopropylphosphine:
 - In a Schlenk flask under a nitrogen atmosphere, dissolve Cp_2ZrCl_2 (1.2 mmol) in 5 mL of THF.
 - Cool the solution to -78°C and add n-BuLi (2.4 mmol) dropwise. Stir the mixture for 1 hour at this temperature.
 - To this solution, add DMAP (3.0 mmol).
 - Allow the mixture to warm to room temperature and stir for 1 hour.
 - Add diphenylacetylene (1.0 mmol) and continue stirring for another hour at room temperature.
 - To the resulting solution, add **chlorodiisopropylphosphine** (1.0 mmol).
 - Stir the reaction mixture at room temperature for 2 hours.
 - Remove the solvent under vacuum.
 - The crude product can be purified by crystallization from a mixture of petroleum ether and THF.

Further Applications of Chlorodiisopropylphosphine

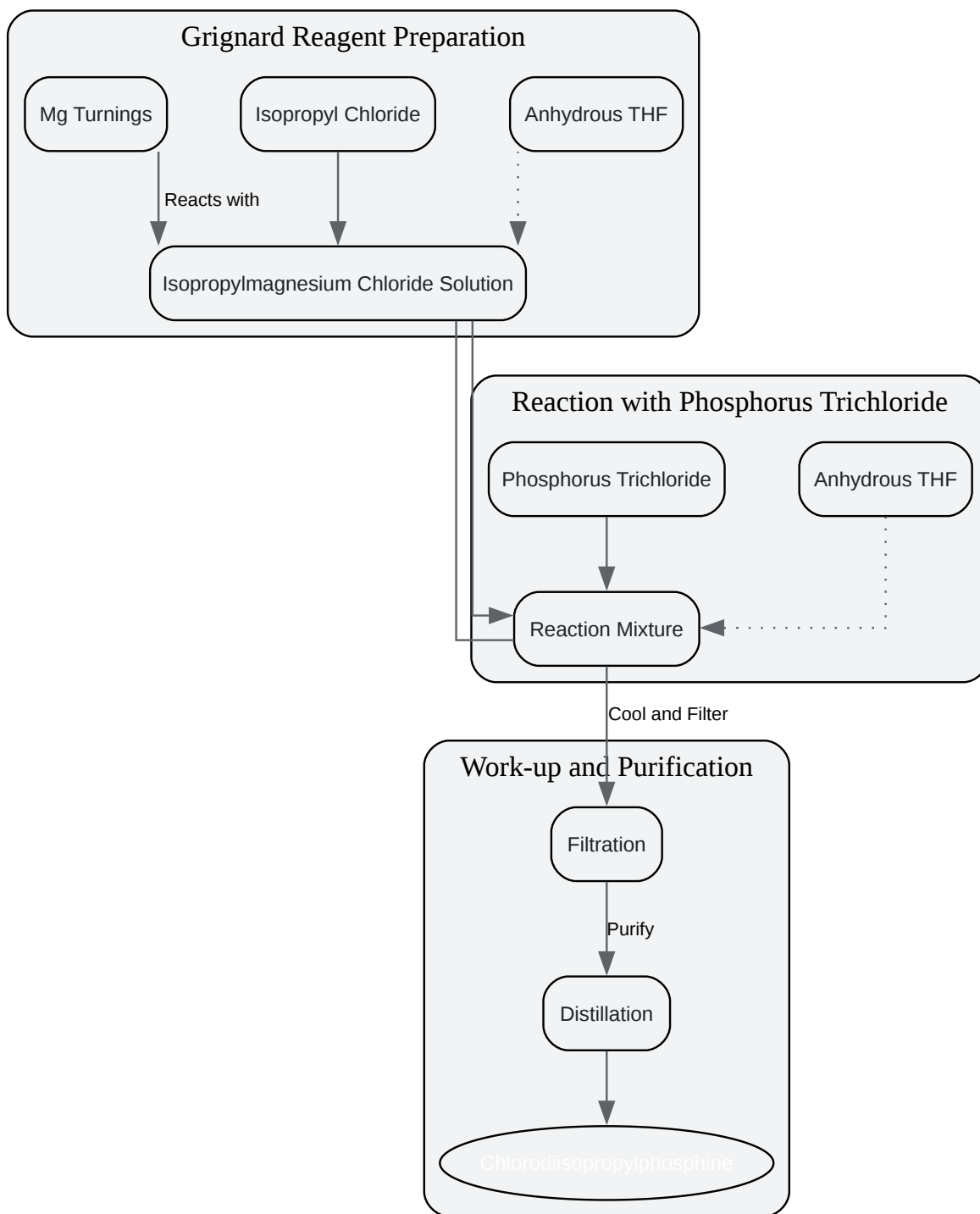
Chlorodiisopropylphosphine is also utilized in the synthesis of other important classes of phosphine ligands. While detailed experimental protocols for the following reactions were not available in the initial search, the general transformations are outlined below.

- Synthesis of p-Styryldiisopropylphosphine: This reaction involves the coupling of **chlorodiisopropylphosphine** with the Grignard reagent derived from 4-chlorostyrene. This type of phosphine can be used in the synthesis of functionalized polymers.
- Synthesis of a Luminescent Platinum POCN Pincer Complex: **Chlorodiisopropylphosphine** can be used as a precursor in the multi-step synthesis of pincer ligands. These ligands are then used to form luminescent platinum complexes, which have potential applications in materials science and catalysis.

Visualizations

Synthesis of Chlorodiisopropylphosphine

The following diagram illustrates the general workflow for the synthesis of **chlorodiisopropylphosphine** via the Grignard reaction.

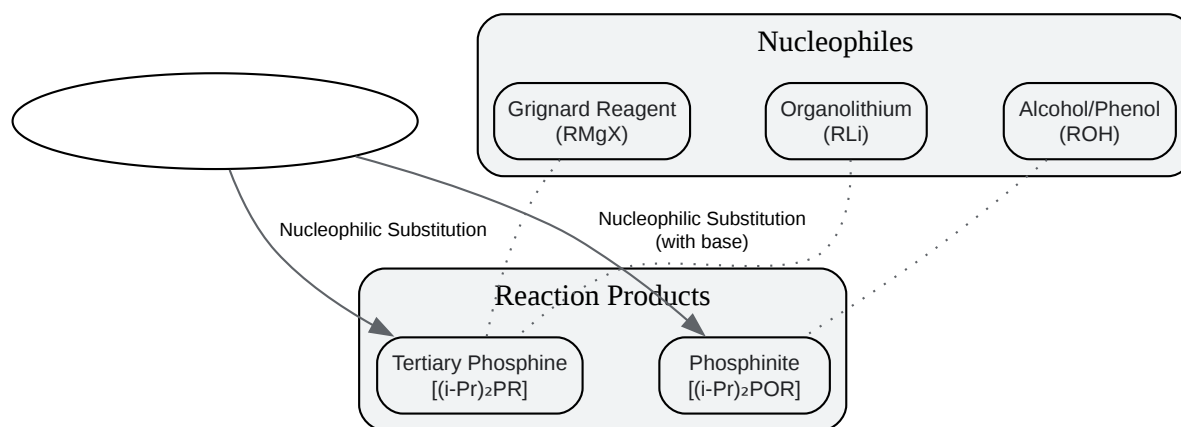


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Caption: Workflow for the synthesis of **chlorodiisopropylphosphine**.

General Reactivity of Chlorodiisopropylphosphine

This diagram illustrates the key reactive pathways of **chlorodiisopropylphosphine** with common nucleophiles.

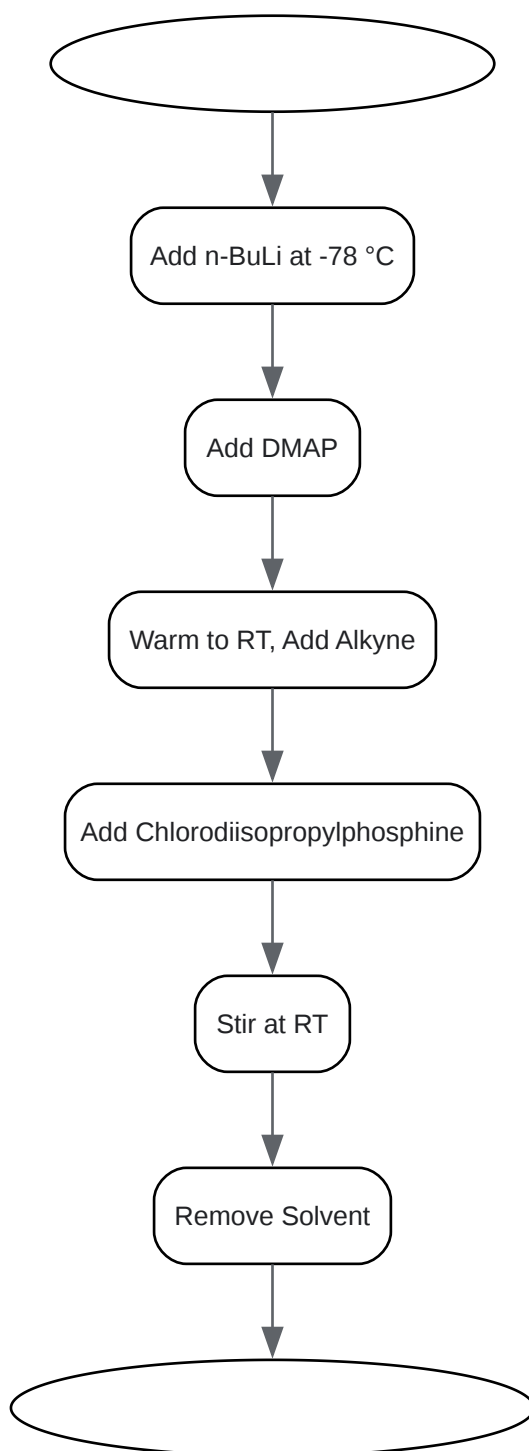


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Caption: General reactivity of **chlorodiisopropylphosphine**.

Experimental Workflow for Zirconophosphination of Alkynes

The following diagram outlines the key steps in the synthesis of a β -functionalized alkenylphosphine using **chlorodiisopropylphosphine**.



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Caption: Experimental workflow for zirconophosphination.

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